

# An In-depth Technical Guide to 3-Cyanobenzaldehyde

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## Compound of Interest

Compound Name: 3-Cyanobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural information, physicochemical properties, synthesis, and reactivity of **3-Cyanobenzaldehyde**. The information is intended to support research, development, and application of this versatile chemical intermediate in the fields of medicinal chemistry, organic synthesis, and materials science.

## Core Structural and Physicochemical Information

**3-Cyanobenzaldehyde**, also known as m-cyanobenzaldehyde or 3-formylbenzonitrile, is an aromatic compound containing both a nitrile and an aldehyde functional group.<sup>[1]</sup> This unique combination of electron-withdrawing groups makes it a valuable building block in the synthesis of a wide range of more complex molecules.<sup>[1]</sup>

## Physicochemical Data

The key physicochemical properties of **3-Cyanobenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO	[1][2][3][4][5]
Molecular Weight	131.13 g/mol	[1][2][3][4][5]
CAS Number	24964-64-5	[1][2][3]
Appearance	White to off-white crystalline powder	[1]
Melting Point	73-82 °C	[1][6][7]
Boiling Point	~210 °C	[4][6]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[6]
Solubility	Soluble in various organic solvents.	
Storage	Store at 0-8 °C under an inert atmosphere.[1][7]	Sensitive to air and light.[8][9]

## Spectral Data Summary

Spectroscopic data is crucial for the identification and characterization of **3-Cyanobenzaldehyde**. The following table summarizes key spectral information.

Spectrum Type	Key Peaks and Assignments	Reference(s)
$^1\text{H}$ NMR	Signals corresponding to the aldehydic proton and aromatic protons.	[10]
$^{13}\text{C}$ NMR	Resonances for the carbonyl carbon, nitrile carbon, and aromatic carbons.	[3]
Infrared (IR)	Characteristic absorption bands for the C=O stretch of the aldehyde and the C≡N stretch of the nitrile.	[11]
Mass Spectrometry (MS)	Molecular ion peak ( $\text{M}^+$ ) at $m/z \approx 131$ , with a characteristic fragmentation pattern.	[7]

## Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **3-Cyanobenzaldehyde** are provided below. These protocols are based on established literature procedures and are intended to serve as a guide for laboratory practice.

### Synthesis of 3-Cyanobenzaldehyde from 3-Cyano-benzyl alcohol

This method describes the oxidation of 3-cyano-benzyl alcohol to **3-cyanobenzaldehyde** using a catalytic system.[6]

Materials:

- 3-Cyano-benzyl alcohol (1.33 g, 10.0 mmol)
- Ferrous bromide ( $\text{FeBr}_2$ ) (0.11 g, 0.5 mmol)
- DL-alanine (0.09 g, 1 mmol)

- TEMPO (2,2,6,6-tetramethyl-1-piperidinyloxy) (0.16 g, 1 mmol)
- 1,4-Dioxane (30.0 mL)
- Oxygen (gas)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser

#### Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-cyano-benzyl alcohol, ferrous bromide, DL-alanine, TEMPO, and 1,4-dioxane.
- Replace the air in the flask with oxygen.
- Stir the reaction mixture at reflux for 12 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Filter the reaction mixture and evaporate the solvent from the filtrate to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, eluting with a mixture of n-hexane and ethyl acetate (10:1 volume ratio).
- Evaporate the solvent from the collected fractions to yield the final product.

## Knoevenagel Condensation of 3-Cyanobenzaldehyde

The Knoevenagel condensation is a classic carbon-carbon bond-forming reaction. This protocol outlines a general procedure for the reaction of **3-Cyanobenzaldehyde** with an active methylene compound, such as malononitrile.

#### Materials:

- **3-Cyanobenzaldehyde**

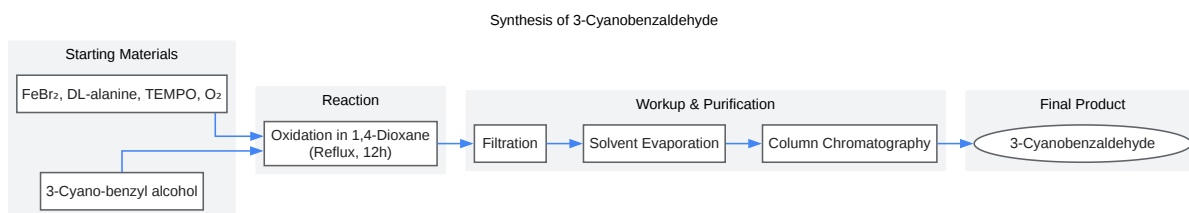
- Malononitrile
- Ethanol
- Piperidine (catalyst)
- Round-bottom flask
- Magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve **3-Cyanobenzaldehyde** and malononitrile in ethanol.
- Add a catalytic amount of piperidine to the solution.
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the product may precipitate from the solution. If so, cool the mixture in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration and wash with a small amount of cold ethanol.
- Dry the purified product.

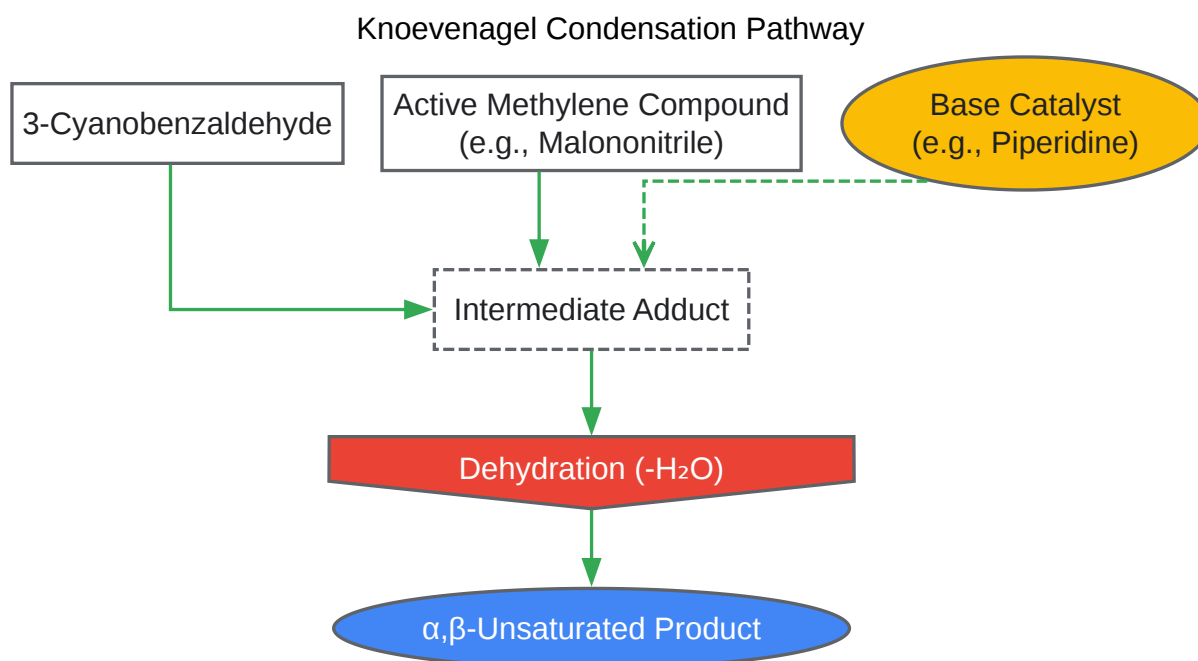
## Mandatory Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the synthesis and application of **3-Cyanobenzaldehyde**.



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Caption: Workflow for the synthesis of **3-Cyanobenzaldehyde**.



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Caption: Generalized pathway for the Knoevenagel condensation.

## Applications in Drug Development

**3-Cyanobenzaldehyde** serves as a crucial intermediate in the synthesis of various pharmaceutical agents.[1] Its versatile reactivity allows for the construction of diverse molecular scaffolds, which is of significant interest in drug discovery. For example, it is used in the preparation of inhibitors for enzymes such as Poly(ADP-ribose) polymerases (PARP-1 and PARP-2), which are targets in cancer therapy.[10] The cyano and aldehyde functionalities provide reactive handles for the synthesis of heterocyclic compounds, a common feature in many biologically active molecules.[1]

## Safety and Handling

**3-Cyanobenzaldehyde** is considered hazardous. It may cause skin, eye, and respiratory irritation.[8][12] It is harmful if swallowed, in contact with skin, or if inhaled.[8][9] Therefore, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[8][12] It should be handled in a well-ventilated area or a fume hood.[8][12] For detailed safety information, refer to the Safety Data Sheet (SDS).[8][9][12][13]

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Phone: (601) 213-4426  
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